Technical Guide: Solubility Profile & Solvent Selection for 5-Ethylthiazole-2-carbaldehyde

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Compound of Interest

Compound Name:	*5-Ethylthiazole-2-carbaldehyde*
CAS No.:	*339989-68-3*
Cat. No.:	*B1521274*

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Executive Summary

5-Ethylthiazole-2-carbaldehyde is a functionalized heteroaromatic intermediate critical in the synthesis of pharmaceuticals (e.g., peptidomimetics) and flavor compounds.[1][2] Its solubility behavior is governed by the competition between the polar, hydrogen-bond-accepting thiazole-aldehyde core and the lipophilic ethyl side chain.[1][2]

- Primary Solvents: Halogenated hydrocarbons (DCM, Chloroform) and polar aprotic solvents (DMSO, DMF).[1]
- Reaction Media: Compatible with THF and anhydrous alcohols (with precautions).[1][2]
- Immiscibility: Sparingly soluble in water; miscible with non-polar alkanes only at elevated temperatures or in mixtures.[1][2]

Critical Insight: Unlike simple aromatics, the C2-aldehyde moiety introduces significant reactivity.[1][2] Solubility is not just a physical parameter but a chemical stability variable—prolonged storage in primary alcohols (Methanol/Ethanol) can lead to hemiacetal formation, and exposure to air in non-degassed solvents accelerates oxidation to the carboxylic acid.[1]

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Physicochemical Basis of Solubility

To predict and manipulate the solubility of **5-Ethylthiazole-2-carbaldehyde**, we must analyze its molecular interactions using Hansen Solubility Parameters (HSP) logic.[1][2]

Molecular Architecture & Interaction Forces

- Thiazole Ring (Polar/Aromatic): High electron density at the Nitrogen (N3) allows for dipole-dipole interactions and Hydrogen Bond Acceptance (HBA).[1][2]
- C2-Aldehyde (Polar/Reactive): Strongly polar carbonyl group increases solubility in dipolar aprotic solvents (e.g., Acetonitrile, Acetone).[1][2]
- C5-Ethyl Group (Lipophilic): Increases LogP (estimated ~1.2–1.5), reducing water solubility compared to the methyl analog and enhancing compatibility with ethers and esters.[1][2]

Predicted Solubility Profile (Semi-Quantitative)

Based on structural analogs (2-Methylthiazole-5-carbaldehyde) and group contribution methods.[1][2]

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Solvent Class	Representative Solvents	Solubility Prediction	Interaction Mechanism
Halogenated	Dichloromethane (DCM), Chloroform	Excellent (>100 mg/mL)	Dipole-dipole; dispersion forces match the aromatic core.[1][2]
Polar Aprotic	DMSO, DMF, DMAc	Excellent (>100 mg/mL)	Strong dipole interactions; ideal for nucleophilic substitution reactions.[1]
Esters/Ethers	Ethyl Acetate, THF, MTBE	Good (50–100 mg/mL)	Moderate polarity match; Ethyl group aids solvation.[1]
Polar Protic	Methanol, Ethanol, Isopropanol	Good (Variable)	Soluble, but chemically unstable over time (acetalization risk).[1][2]
Non-Polar	Hexane, Heptane, Pentane	Poor (<5 mg/mL)	Dominant polar forces of the aldehyde/thiazole exclude the molecule from the alkane lattice.[1]
Aqueous	Water, PBS (pH 7.[1][2]4)	Sparingly Soluble (<1 mg/mL)	Hydrophobic effect of the ethyl-thiazole scaffold dominates.[1][2]

Solvent Selection Strategy (Decision Logic)

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The choice of solvent depends heavily on the intended application: Synthesis, Extraction, or Analysis.[1]

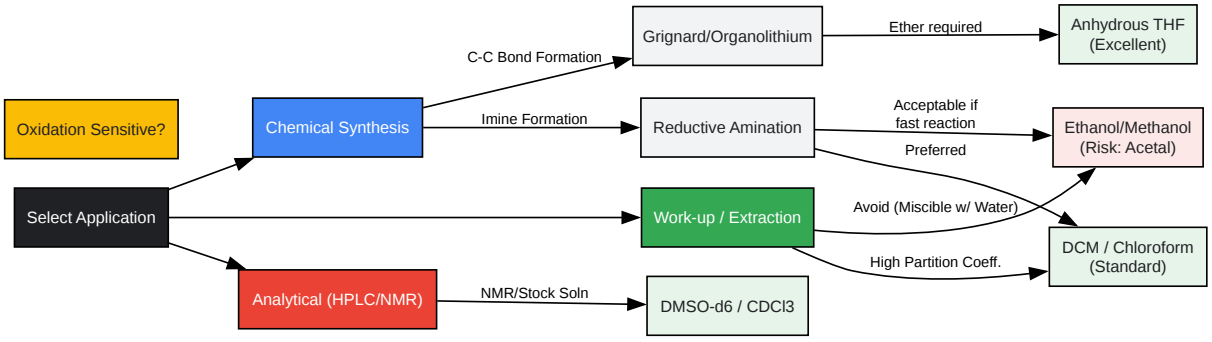

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Figure 1: Solvent Selection Decision Tree. Blue nodes indicate application context; Green nodes indicate recommended solvents.

Experimental Protocols

Since specific solubility data for **5-Ethylthiazole-2-carbaldehyde** is often absent from public databases, researchers must determine it empirically.[1][2]

Protocol A: Saturation Shake-Flask Method (Standard)

Use this to generate precise solubility data (mg/mL).[1][2]

- Preparation: Weigh approximately 50 mg of **5-Ethylthiazole-2-carbaldehyde** into a 4 mL borosilicate glass vial.
- Solvent Addition: Add the target solvent in 100 µL increments at Room Temperature (25°C).
- Equilibration: Vortex for 30 seconds after each addition. If the solid dissolves completely, record the volume.[1][2]

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- If undissolved after 1 mL: Cap the vial and place it in a shaker/incubator at 25°C for 24 hours.

- Filtration: Filter the supernatant using a 0.45 µm PTFE syringe filter (hydrophobic for organics).

- Quantification: Dilute the filtrate 100x and analyze via HPLC-UV (254 nm) against a standard curve.

Protocol B: Purification via Recrystallization

Use this when the compound is an impure solid.

- Solvent System: Hexane : Ethyl Acetate (Gradient).[1][2]

- Method:

  - Dissolve the crude oil/solid in a minimum amount of hot Ethyl Acetate (approx. 50°C).

  - Slowly add Hexane dropwise until persistent turbidity is observed.[1][2]

  - Cool slowly to Room Temperature, then to 4°C.

  - Note: If the compound oils out (common with ethyl-thiazoles), switch to column chromatography (Silica Gel, 0-20% EtOAc in Hexane).

Stability & Handling in Solution

1. Aldehyde Oxidation: Thiazole carbaldehydes are prone to air-oxidation, forming 5-ethylthiazole-2-carboxylic acid.[1][2]

- Mitigation: All organic solvents (especially THF and Ethers) must be degassed and free of peroxides.[1][2] Store solutions under Argon/Nitrogen.[1][2]

2. Acetal Formation: In the presence of acid catalysts (even trace HCl in Chloroform), the aldehyde reacts with alcohols.[1]

- Reaction:

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- Impact: This will appear as a "vanishing peak" in HPLC or a split aldehyde proton in NMR.[1][2]
- Recommendation: Avoid storing stock solutions in Methanol. Use Acetonitrile or DMSO for analytical standards.[1][2]

References

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